

3-Methylisoquinoline CAS number and physical constants

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Compound of Interest

Compound Name: 3-Methylisoquinoline

Cat. No.: B074773

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3-Methylisoquinoline: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methylisoquinoline**, a heterocyclic aromatic organic compound. It details the compound's fundamental physical properties, a detailed experimental protocol for its synthesis, and a visual representation of the synthetic workflow. This document is intended to serve as a valuable resource for professionals engaged in chemical research and drug development.

Core Data: Physical and Chemical Properties

3-Methylisoquinoline, identified by the CAS Number 1125-80-0, possesses a unique set of physical and chemical characteristics that are crucial for its application in various scientific domains.^{[1][2][3]} A summary of these properties is presented in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	1125-80-0	[1] [2] [3]
Molecular Formula	C ₁₀ H ₉ N	[1]
Molecular Weight	143.19 g/mol	[1]
Melting Point	62-65 °C	[1] [3]
Boiling Point	251 °C	[1] [3]
Density	1.0180 g/cm ³	[4]
Appearance	Colorless to pale yellow liquid or solid	[2] [4]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, acetone, and chloroform. [2] [4] [5]	[2] [4] [5]
pKa	5.66 ± 0.30 (Predicted)	[5]
InChI Key	FVVXWRGARUACNW-UHFFFAOYSA-N	[3]
Canonical SMILES	<chem>CC1=CC2=CC=CC=C2C=N1</chem>	[5]

Synthesis of 3-Methyloquinoline: An Experimental Protocol

The following section outlines a detailed methodology for the synthesis of **3-Methyloquinoline**. This protocol is based on established synthetic routes.[\[1\]](#)

Materials and Reagents:

- Benzylamine
- 1,1-Dimethoxypropan-2-one
- Dichloromethane (DCM)

- Sodium triacetoxyborohydride
- 2.5% Sodium bicarbonate solution
- Concentrated Sodium hydroxide
- Ethyl acetate
- 5% Sodium chloride solution
- Sodium sulfate
- Chlorosulfonic acid
- Ice

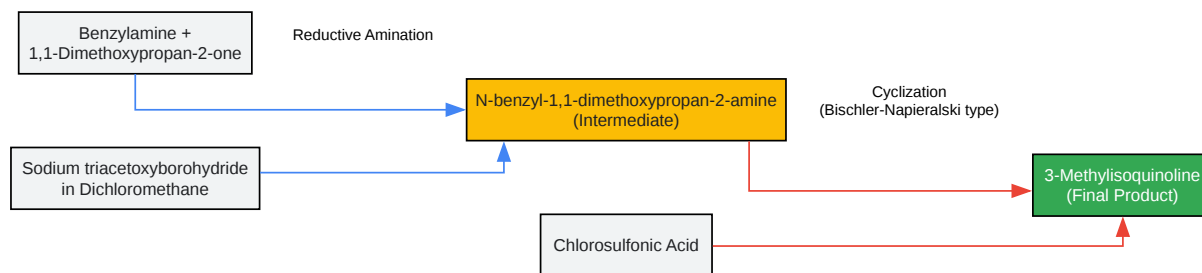
Procedure:

- Formation of N-benzyl-1,1-dimethoxypropan-2-amine:
 - To a solution of Benzylamine (9.18 mL, 84.0 mmol) in Dichloromethane (350 mL) at room temperature, add 1,1-dimethoxypropan-2-one (9.95 mL, 84.0 mmol).
 - Add Sodium triacetoxyborohydride (25 g, 118 mmol) to the mixture in one portion.
 - Stir the reaction mixture at room temperature overnight.
- Work-up and Isolation of the Intermediate:
 - Dilute the reaction mixture with 2.5% Sodium bicarbonate solution (250 mL) and stir for 30 minutes, resulting in a biphasic solution.
 - Separate the layers and discard the organic layer.
 - Basify the aqueous layer to pH 14 using concentrated Sodium hydroxide.
 - Extract the basified aqueous solution three times with Ethyl acetate.

- Combine the organic layers and wash them three times with a 5% Sodium chloride solution.
- Dry the combined organic layers over Sodium sulfate and evaporate the solvent to yield N-benzyl-1,1-dimethoxypropan-2-one as a yellow oil.
- Cyclization to **3-Methylisoquinoline**:
 - Add the obtained oil (2.62 g, 12.5 mmol) dropwise to Chlorosulfonic acid (8.35 mL, 125 mmol) over an ice bath. Use a few milliliters of Dichloromethane to rinse the flask and add this to the chlorosulfonic acid as well.
 - Place the reaction mixture in a boiling water bath for 10 minutes without a condenser to allow for the evaporation of methanol, a byproduct, which drives the reaction forward.
- Final Work-up and Purification:
 - After cooling, quench the reaction mixture with ice.
 - Basify the mixture to pH 14 with concentrated Sodium hydroxide.
 - Extract the mixture three times with Dichloromethane.
 - Combine the organic layers and dry them using magnesium sulfate.
 - Evaporate the solvent to obtain solid **3-Methylisoquinoline**. The structure can be confirmed using GC-MS and NMR.

Synthetic Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **3-Methylisoquinoline**, from starting materials to the final product.



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Caption: Synthesis of **3-Methylisoquinoline**.

Biological Context

While this guide focuses on the chemical properties and synthesis of **3-Methylisoquinoline**, it is worth noting that the isoquinoline scaffold is a core structure in a wide range of biologically active compounds.^[6] Isoquinoline alkaloids, for instance, are known to exhibit diverse pharmacological activities, including antimicrobial and anticancer properties.^{[2][5][6][7][8]} **3-Methylisoquinoline** itself has been identified as a bacterial xenobiotic metabolite.^{[1][9]} Further research into the specific biological activities of **3-Methylisoquinoline** and its derivatives may unveil novel therapeutic applications.

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